

Safety and handling precautions for 1,2-Dimethylpiperazine

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Compound of Interest

Compound Name: 1,2-Dimethylpiperazine

Cat. No.: B029698

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An In-depth Technical Guide to the Safe Handling of **1,2-Dimethylpiperazine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,2-Dimethylpiperazine**, focusing on its hazard profile, proper handling procedures, and emergency response protocols. The information is intended for use by trained professionals in a laboratory or drug development setting.

Chemical and Physical Properties

1,2-Dimethylpiperazine is a heterocyclic organic compound. Understanding its physical and chemical properties is crucial for safe handling and storage.

Property	Value	Reference
CAS Number	25057-77-6	[1]
Molecular Formula	C ₆ H ₁₄ N ₂	[1]
Molecular Weight	114.19 g/mol	[2]
Appearance	Data not available; isomers exist as solids or liquids	[3][4]
Boiling Point	Data not available for 1,2-isomer; 162 °C (for 2,6-isomer)	[3]
Melting Point	Data not available for 1,2-isomer; 108 - 113 °C (for 2,6-isomer)	[3]
Flash Point	Data not available for 1,2-isomer; 44 °C / 111.2 °F (for 2,6-isomer)	[3]
Solubility	Miscible in water (for N,N'-isomer)	[5]

Hazard Identification and GHS Classification

1,2-Dimethylpiperazine and its isomers are classified as hazardous substances. The following table summarizes the GHS classifications for the closely related N,N'-Dimethylpiperazine.

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage

Data sourced from PubChem for N,N'-Dimethylpiperazine.[2]

Toxicological Data

The toxicological properties of **1,2-Dimethylpiperazine** have not been fully investigated. The data below for the isomer N,N'-Dimethylpiperazine provides an indication of its potential toxicity.

Test	Species	Route	Result	Guideline	Reference
Acute Oral Toxicity (LD50)	Rat (male and female)	Oral	1116.2 mg/kg	OECD Test Guideline 401	[6]
Acute Dermal Toxicity (LD50)	Rabbit (male and female)	Dermal	3000 mg/kg	OECD Test Guideline 402	[6]
Acute Dermal Toxicity (LD50)	Rat	Subcutaneous	2500 mg/kg	-	[5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **1,2-Dimethylpiperazine** to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If inhalation risk is high, a NIOSH-approved respirator with appropriate cartridges should be used.

Handling and Storage

Proper handling and storage procedures are essential to minimize risks.

- **Handling:** Use only in a well-ventilated area, preferably under a chemical fume hood.^[3] Avoid contact with skin, eyes, and clothing.^[3] Do not breathe dust or vapors.^[3] Keep away from heat, sparks, and open flames.^[4]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.^[4] Keep in a corrosives area.^[3] Incompatible with strong oxidizing agents and strong acids.^[3]

First Aid Measures

In case of exposure, immediate medical attention is required.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^[3] Seek immediate medical attention. ^[3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. ^[3] Call a physician immediately. ^[3]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. ^[7] Call a physician immediately. ^[7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. ^[7] Rinse mouth with water. Call a physician immediately. ^[7]

Accidental Release and Fire-Fighting Measures

Incident	Procedure
Accidental Release	Evacuate personnel from the area.[4] Remove all sources of ignition.[4] Use personal protective equipment.[4] Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable container for disposal.[4]
Fire-Fighting	Use dry chemical, CO ₂ , or alcohol-resistant foam.[3] Wear a self-contained breathing apparatus and full protective gear.[3]

Experimental Protocols

The following are detailed methodologies for key safety-related experiments, adapted from OECD guidelines.

Acute Dermal Irritation/Corrosion (Adapted from OECD Guideline 404)

Objective: To determine the potential of **1,2-Dimethylpiperazine** to cause dermal irritation or corrosion.

Methodology:

- Animal Model: A single young adult albino rabbit is used for the initial test.[8]
- Test Substance Preparation: If solid, the substance is moistened with a small amount of water to form a paste.[8]
- Application: 0.5 g of the test substance is applied to a small area (approx. 6 cm²) of the rabbit's clipped skin. The site is then covered with a gauze patch and semi-occlusive dressing.[9]
- Exposure: The duration of exposure is 4 hours.[9]
- Observation: After patch removal, the skin is observed for erythema and edema at 60 minutes, and then at 24, 48, and 72 hours.[10] Observations can continue for up to 14 days

to assess the reversibility of any effects.[8]

- Scoring: Dermal reactions are scored according to a standardized grading system.[10]
- Confirmatory Test: If a corrosive effect is not observed, the test is repeated with additional animals to confirm the results.[9]

Acute Eye Irritation/Corrosion (Adapted from OECD Guideline 405)

Objective: To assess the potential of **1,2-Dimethylpiperazine** to cause eye irritation or corrosion.

Methodology:

- Animal Model: The test is initially performed on a single young adult albino rabbit.[11]
- Dose: A single dose of 0.1 mL of the liquid test substance (or 0.1 g of a solid) is applied.
- Application: The test substance is instilled into the conjunctival sac of one eye after gently pulling the lower eyelid away from the eyeball.[11] The other eye serves as a control.
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application.[12] Lesions of the cornea, iris, and conjunctivae are scored.
- Washout: The eye is not washed out for at least 24 hours after instillation unless immediate corrosive effects are observed.[11]
- Confirmatory Test: If a corrosive or severe irritant effect is not observed in the initial test, the response is confirmed using up to two additional animals.[11]

Acute Oral Toxicity (Adapted from OECD Guideline 401)

Objective: To determine the acute oral toxicity (LD50) of **1,2-Dimethylpiperazine**.

Methodology:

- Animal Model: Young adult rats of a single sex (typically females) are used.[13]

- **Dose Administration:** The test substance is administered in a single dose by gavage.^[14] Doses are spaced to produce a range of toxic effects and mortality rates.
- **Limit Test:** A limit test can be performed at a dose of 2000 mg/kg body weight. If no mortality is observed, no further testing at higher doses is necessary.^[15]
- **Observation Period:** Animals are observed for 14 days for signs of toxicity and mortality.^[14]
- **Data Collection:** Observations of clinical signs, body weight changes, and mortality are recorded.^[14]
- **LD50 Calculation:** The LD50 is calculated from the mortality data.

Aquatic Toxicity - Acute Immobilization Test with *Daphnia magna* (Adapted from OECD Guideline 202)

Objective: To determine the acute toxicity of **1,2-Dimethylpiperazine** to *Daphnia magna*.

Methodology:

- **Test Organism:** Young daphnids, less than 24 hours old, are used.^[16]
- **Test Design:** Daphnids are exposed to a range of concentrations of the test substance for 48 hours.^[16] A control group is also included.^[16]
- **Exposure Conditions:** The test is conducted under static or semi-static conditions at a constant temperature and light cycle.^[16]
- **Endpoint:** Immobilization of the daphnids is recorded at 24 and 48 hours.^[17]
- **EC50 Calculation:** The concentration that causes immobilization in 50% of the daphnids (EC50) at 48 hours is calculated.^[17]

Ready Biodegradability (Adapted from OECD Guideline 301F)

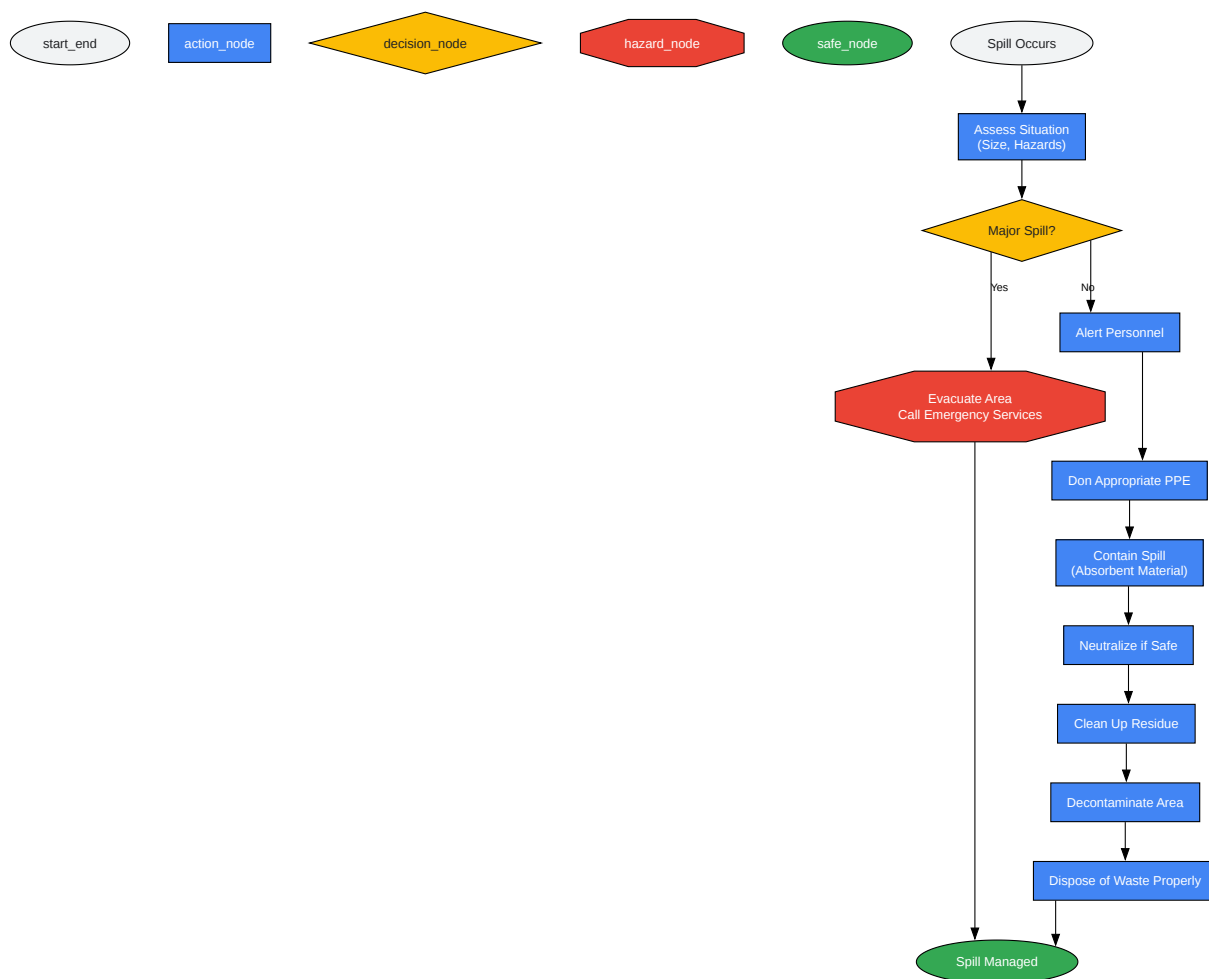
Objective: To assess the ready biodegradability of **1,2-Dimethylpiperazine** in an aerobic aqueous medium.

Methodology:

- Inoculum: Activated sludge from a sewage treatment plant is used as the microbial inoculum. [\[18\]](#)
- Test System: The test substance is incubated with the inoculum in a mineral medium in the dark or diffuse light for 28 days. [\[19\]](#)
- Parameters: Biodegradation is followed by measuring oxygen consumption (Manometric Respirometry). [\[19\]](#)
- Reference Compound: A readily biodegradable reference compound is run in parallel to validate the test procedure. [\[19\]](#)
- Pass Level: The substance is considered readily biodegradable if it reaches 60% of its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test period. [\[20\]](#)

Visualizations

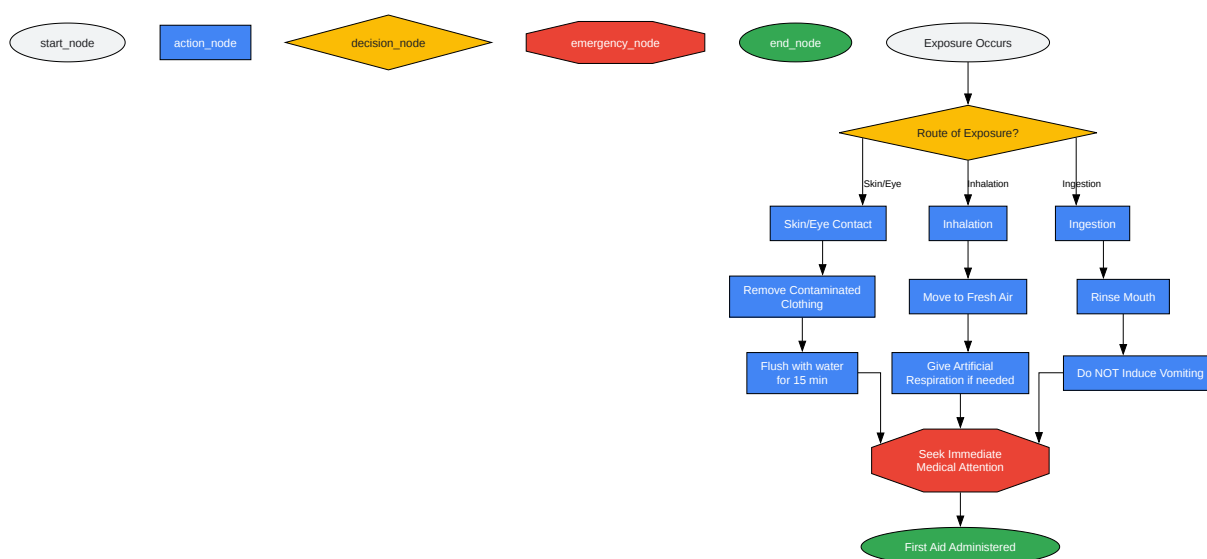
Chemical Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

First Aid Decision Tree for Exposure



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References

- 1. chemscene.com [chemscene.com]
- 2. 1,4-Dimethylpiperazine | C₆H₁₄N₂ | CID 7818 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. N,N'-Dimethylpiperazine | CAS#:106-58-1 | Chemsrce [chemsrc.com]
- 6. N,N'-Dimethylpiperazine - Safety Data Sheet [chemicalbook.com]
- 7. agc-chemicals.com [agc-chemicals.com]
- 8. Acute Dermal Irritation OECD 404 - Altogen Labs [altogenlabs.com]
- 9. oecd.org [oecd.org]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. oecd.org [oecd.org]
- 13. fda.gov [fda.gov]
- 14. chemview.epa.gov [chemview.epa.gov]
- 15. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 16. biotechnologiebt.it [biotechnologiebt.it]
- 17. OECD 202: Daphnia sp. Acute Immobilisation Test | Scymaris [scymaris.com]
- 18. Efate & Metabolism | Ready Biodegradability | Eurofins Agrosience - Eurofins Scientific [eurofins.com]
- 19. oecd.org [oecd.org]
- 20. concawe.eu [concawe.eu]
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